

Personal protective equipment for handling DJ-1-IN-1

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Compound of Interest

Compound Name: DJ-1-IN-1

Cat. No.: B367212

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Essential Safety and Handling Guide for DJ-1-IN-1

This document provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling the DJ-1 inhibitor, **DJ-1-IN-1**. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

Chemical and Safety Data

DJ-1-IN-1 is a small molecule inhibitor of the DJ-1 protein, a key regulator in various cellular processes. While it is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential.[\[1\]](#)

Property	Value	Reference
Chemical Name	DJ-1-IN-1	MedChemExpress SDS
CAS Number	797780-71-3	MedChemExpress SDS
Molecular Formula	C ₁₆ H ₁₂ CINO ₃	MedChemExpress SDS
Molecular Weight	301.72 g/mol	[2]
Appearance	Solid	MedChemExpress SDS
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	MedChemExpress SDS
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month	MedChemExpress SDS
Solubility	DMSO: ≥10 mg/mL	Cayman Chemical
Acute Toxicity	No data available	MedChemExpress SDS
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA	MedChemExpress SDS

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **DJ-1-IN-1** to minimize exposure and ensure personal safety.

Equipment	Specification	Purpose
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Use in well-ventilated areas. Avoid breathing dust or aerosols.

Operational and Handling Procedures

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures for the powder form are -20°C for long-term storage (up to 3 years) and 4°C for short-term storage (up to 2 years).[\[1\]](#)
- When dissolved in a solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[1\]](#)

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 15 minutes. Get medical attention.
Skin Contact	Flush contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur.
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular, or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention.
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Get medical attention.

Disposal Plan

Dispose of unused **DJ-1-IN-1** and contaminated materials in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety office for specific guidance. In general:

- Solid Waste: Collect in a designated, labeled, and sealed container for chemical waste.
- Liquid Waste: Collect in a designated, labeled, and sealed container for chemical waste. Do not dispose of it down the drain.
- Contaminated PPE: Dispose of as chemical waste.

Experimental Protocols

DJ-1-IN-1 has been identified as an inhibitor of the Wnt signaling pathway and exhibits antiproliferative activity in ACHN (human renal cell adenocarcinoma) cells with an IC₅₀ value of

12.18 μ M.^[2] While a specific, detailed protocol for **DJ-1-IN-1** is not available in the searched literature, a general cell viability assay protocol, which can be adapted for ACHN cells, is provided below.

General Cell Viability (MTT) Assay Protocol

This protocol is a standard method for assessing the effect of a compound on cell proliferation.

Materials:

- ACHN cells
- **DJ-1-IN-1**
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Plate reader

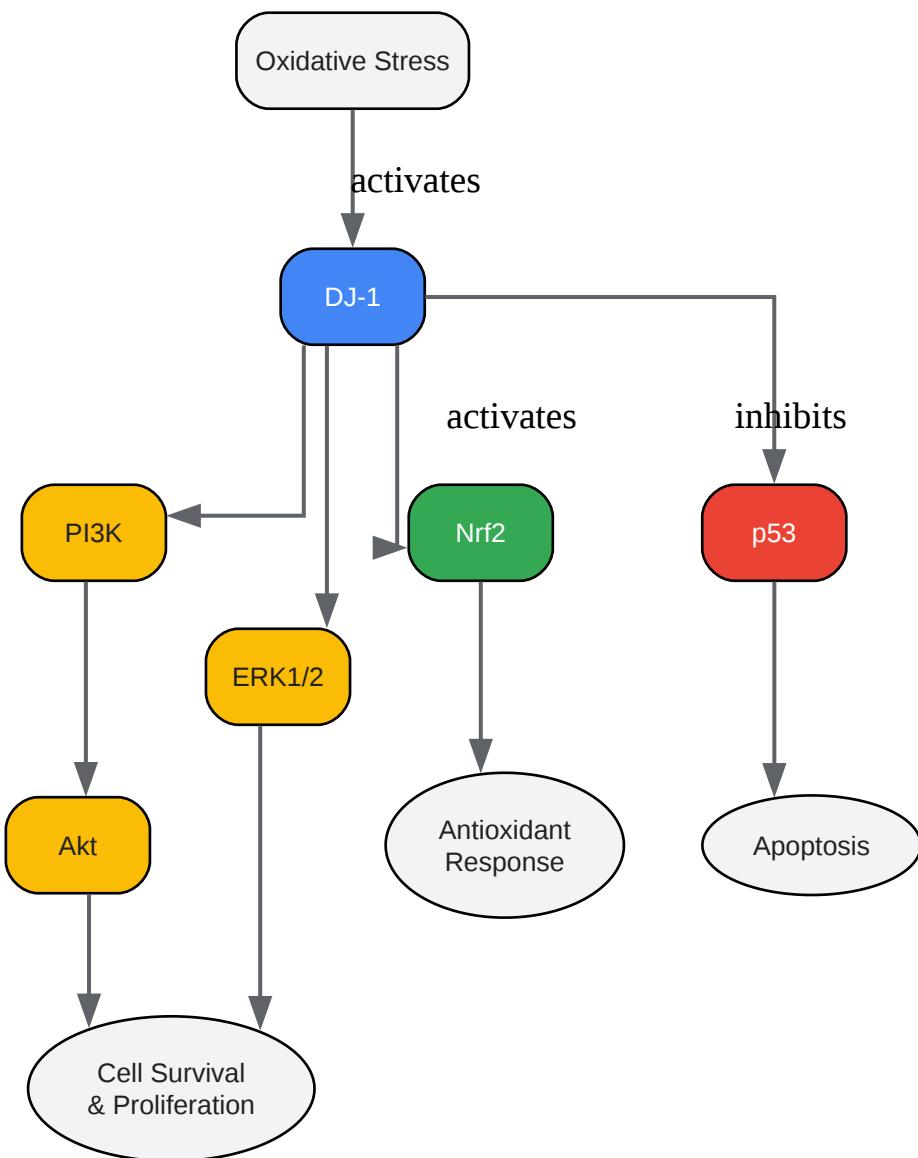
Procedure:

- Cell Seeding: Seed ACHN cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Prepare a stock solution of **DJ-1-IN-1** in DMSO. Further dilute the stock solution with a cell culture medium to achieve a range of desired final concentrations. Remove the old medium from the wells and add 100 μ L of the medium containing the different concentrations of **DJ-1-IN-1**. Include a vehicle control (medium with the same concentration of DMSO used for the highest drug concentration).
- Incubation: Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.

- MTT Addition: After the incubation period, add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 2-4 hours at 37°C, allowing the viable cells to metabolize the MTT into formazan crystals.
- Solubilization: Carefully remove the medium and add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration compared to the vehicle control. Plot the results to determine the IC50 value.

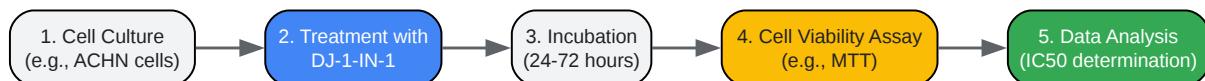
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the known signaling pathways of the DJ-1 protein and a general workflow for assessing the impact of an inhibitor.



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Caption: The DJ-1 protein is activated by oxidative stress and modulates key signaling pathways such as PI3K/Akt and ERK1/2 to promote cell survival. It also activates the transcription factor Nrf2, leading to an antioxidant response, and inhibits the pro-apoptotic protein p53.



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Caption: A general experimental workflow to assess the antiproliferative effects of **DJ-1-IN-1** on a cancer cell line.

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References

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